

Application of 4-Nitrodiphenylamine in Gunshot Residue Analysis: Application Notes and Protocols

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Compound of Interest

Compound Name: 4-Nitrodiphenylamine

Cat. No.: B016768

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Introduction

The analysis of gunshot residue (GSR) is a critical aspect of forensic science, providing valuable evidence in criminal investigations involving firearms. While traditional GSR analysis has focused on the detection of inorganic elements from the primer, the increasing prevalence of "lead-free" ammunition necessitates the development of robust methods for the detection of organic gunshot residues (OGSR). **4-Nitrodiphenylamine** (4-NDPA) has emerged as a key analyte in this context. It is a nitrated derivative of diphenylamine (DPA), a primary stabilizer in single-base smokeless gunpowder. The presence of 4-NDPA in a sample can be a strong indicator that a firearm has been discharged. This document provides detailed application notes and protocols for the analysis of 4-NDPA in gunshot residue samples.

Significance of 4-Nitrodiphenylamine in Gunshot Residue Analysis

Diphenylamine is added to smokeless powder formulations (typically 0.5-2% by weight) to prevent the spontaneous decomposition of nitrocellulose, thereby increasing the chemical stability and shelf-life of the propellant.^{[1][2]} During the propellant's life and upon discharge of a firearm, DPA undergoes nitration, forming various derivatives, including 2-nitrodiphenylamine (2-NDPA) and **4-nitrodiphenylamine** (4-NDPA). These compounds, being characteristic

components of smokeless powder and gunshot residues, serve as valuable molecular markers for OGSR.^{[3][4]} The detection of 4-NDPA, alongside other OGSR components, can provide crucial forensic evidence, especially in cases where traditional inorganic GSR analysis is inconclusive.

Analytical Approaches

The primary analytical technique for the sensitive and selective detection of 4-NDPA in complex matrices like gunshot residue is Liquid Chromatography coupled with tandem Mass Spectrometry (LC-MS/MS). This method offers high specificity through the monitoring of specific precursor-to-product ion transitions (Multiple Reaction Monitoring - MRM), allowing for accurate identification and quantification even at trace levels.

Quantitative Data Summary

The following table summarizes key quantitative data for the analysis of **4-Nitrodiphenylamine** and related compounds in gunshot residue and smokeless powder from various studies.

Compound	Analytical Method	Matrix	Limit of Detection (LOD)	Limit of Quantification (LOQ)	Recovery	Reference
4-NO ₂ -DPA	Tandem MS	Smokeless Powder	2.5 ng/mL	-	83.1 ± 5.4% (from hands)	^[3]
Diphenylamine (DPA)	Tandem MS	Smokeless Powder	1.0 ng/mL	-	80.3 ± 4.9% (from hands)	
N-NO-DPA	Tandem MS	Smokeless Powder	0.5 ng/mL	-	79.6 ± 3.1% (from hands)	

Experimental Protocols

Sample Collection from Hands

This protocol outlines the procedure for collecting gunshot residue from the hands of a suspected shooter.

Materials:

- Sterile cotton swabs
- 5 mL glass vials with caps
- Isopropanol or ethanol (LC-MS grade)
- Gloves

Procedure:

- Wearing clean gloves, moisten a sterile cotton swab with a few drops of isopropanol or ethanol.
- Thoroughly swab the back and palm of the suspect's dominant hand, paying close attention to the web of the hand between the thumb and forefinger.
- Place the swab head into a clean, labeled 5 mL glass vial.
- Break the swab shaft, allowing the head to fall into the vial, and cap the vial securely.
- Repeat the process for the non-dominant hand using a new swab and vial.
- Collect a blank sample by exposing a moistened swab to the ambient air for a similar duration and placing it in a separate vial.
- Transport the samples to the laboratory for analysis.

Sample Preparation: Solid-Phase Extraction (SPE)

This protocol describes the extraction and clean-up of 4-NDPA from the collected swabs using solid-phase extraction.

Materials:

- Collected swab samples in vials
- Acetonitrile (ACN), Methanol (MeOH), and Water (LC-MS grade)
- Formic acid (FA)
- Vortex mixer
- Centrifuge
- C18 SPE cartridges (e.g., 100 mg, 1 mL)
- SPE vacuum manifold
- Nitrogen evaporator

Procedure:

- To the vial containing the swab, add 2 mL of acetonitrile.
- Vortex the vial for 1 minute to extract the organic residues from the swab.
- Remove the swab, squeezing out any excess solvent against the inner wall of the vial.
- Centrifuge the extract at 4000 rpm for 5 minutes.
- Carefully transfer the supernatant to a clean tube.
- SPE Cartridge Conditioning:
 - Pass 2 mL of methanol through the C18 SPE cartridge.
 - Pass 2 mL of water through the cartridge. Do not allow the cartridge to go dry.
- Sample Loading:
 - Load the supernatant from step 5 onto the conditioned SPE cartridge.
- Washing:

- Wash the cartridge with 1 mL of 5% methanol in water to remove polar interferences.
- Elution:
 - Elute the analytes of interest with 2 mL of acetonitrile into a clean collection tube.
- Drying and Reconstitution:
 - Evaporate the eluate to dryness under a gentle stream of nitrogen.
 - Reconstitute the residue in 100 µL of the initial mobile phase (e.g., 50:50 acetonitrile:water with 0.1% formic acid).
 - Vortex briefly and transfer to an autosampler vial for LC-MS/MS analysis.

LC-MS/MS Analysis

This protocol provides a general framework for the LC-MS/MS analysis of 4-NDPA. Instrument parameters should be optimized for the specific system being used.

Instrumentation:

- Liquid Chromatograph coupled to a Triple Quadrupole Mass Spectrometer with an Electrospray Ionization (ESI) source.

LC Parameters (Example):

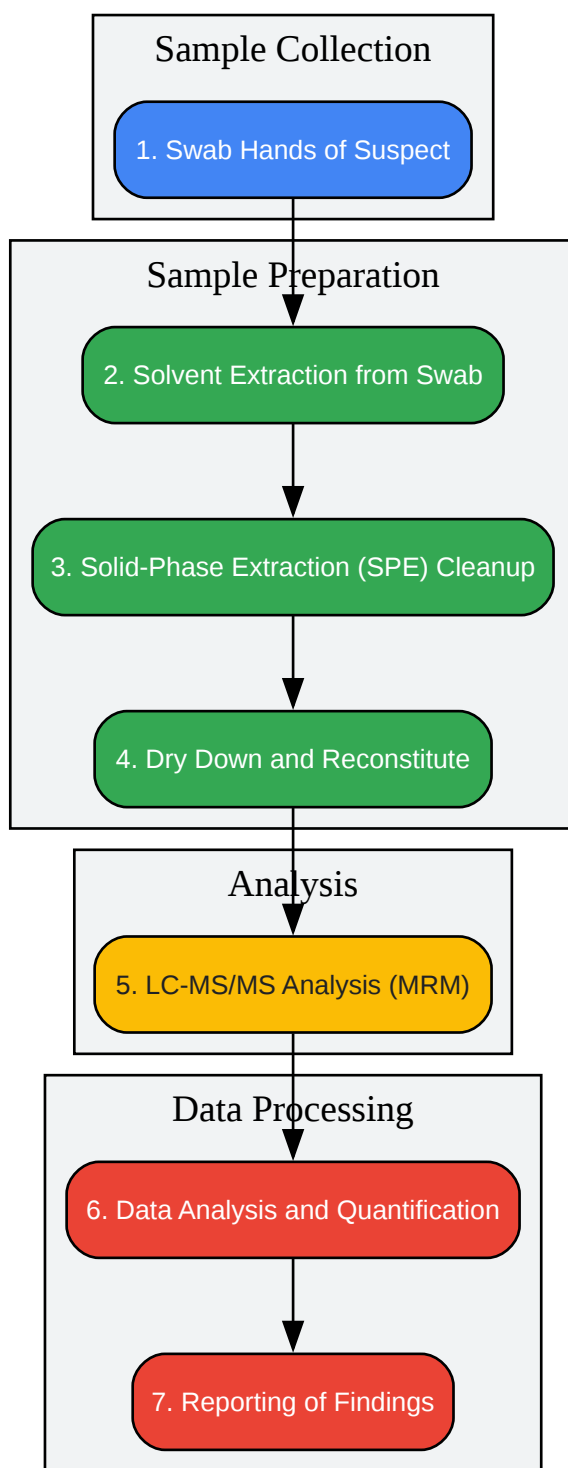
- Column: C18 column (e.g., 2.1 x 100 mm, 1.8 µm)
- Mobile Phase A: Water with 0.1% Formic Acid
- Mobile Phase B: Acetonitrile with 0.1% Formic Acid
- Gradient: Start with 5% B, ramp to 95% B over 10 minutes, hold for 2 minutes, then return to initial conditions and equilibrate.
- Flow Rate: 0.3 mL/min
- Injection Volume: 5 µL

- Column Temperature: 40 °C

MS/MS Parameters (Example for **4-Nitrodiphenylamine**):

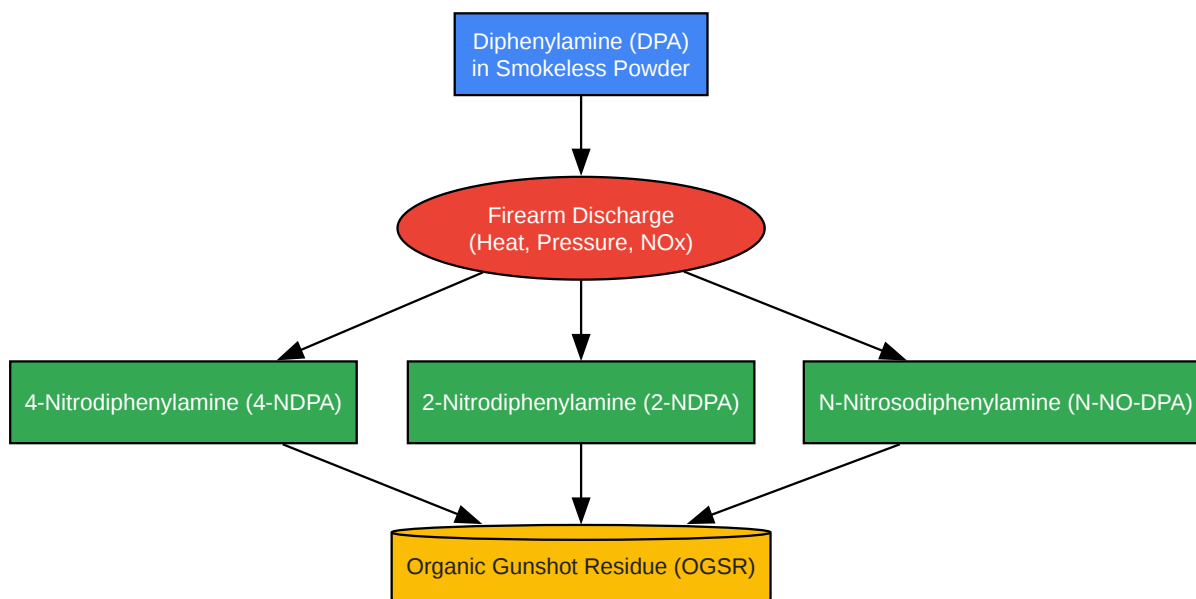
- Ionization Mode: Positive Electrospray Ionization (ESI+)
- Scan Type: Multiple Reaction Monitoring (MRM)
- Precursor Ion ($[M+H]^+$): m/z 215.1
- Product Ions (Example): m/z 169.1, 185.1 (These should be optimized on the specific instrument)
- Collision Energy: Optimize for each transition.
- Dwell Time: 50 ms

Visualizations



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Caption: Experimental workflow for 4-NDPA analysis in GSR.



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Caption: Formation of 4-NDPA from DPA during firearm discharge.

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